

Midazolam 2,5-Dioxide-d6: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Midazolam 2,5-Dioxide-d6

Cat. No.: B13448180

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This document provides a comprehensive technical overview of **Midazolam 2,5-Dioxide-d6**, a deuterated internal standard essential for the accurate quantification of midazolam and its metabolites in complex biological matrices. Designed for researchers, scientists, and drug development professionals, this guide details its chemical properties, a representative synthetic pathway, and its application in analytical methodologies.

Core Compound Identity and Properties

Midazolam 2,5-Dioxide-d6 is a stable, isotopically labeled analog of a potential metabolite of Midazolam. Its primary application is as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) assays. The incorporation of six deuterium atoms provides a distinct mass shift from the unlabeled analyte, enabling precise quantification while co-eluting chromatographically. This minimizes the impact of matrix effects and variations in instrument response, ensuring high accuracy and reproducibility in pharmacokinetic and metabolic studies.

Table 1: Chemical and Physical Properties of **Midazolam 2,5-Dioxide-d6**

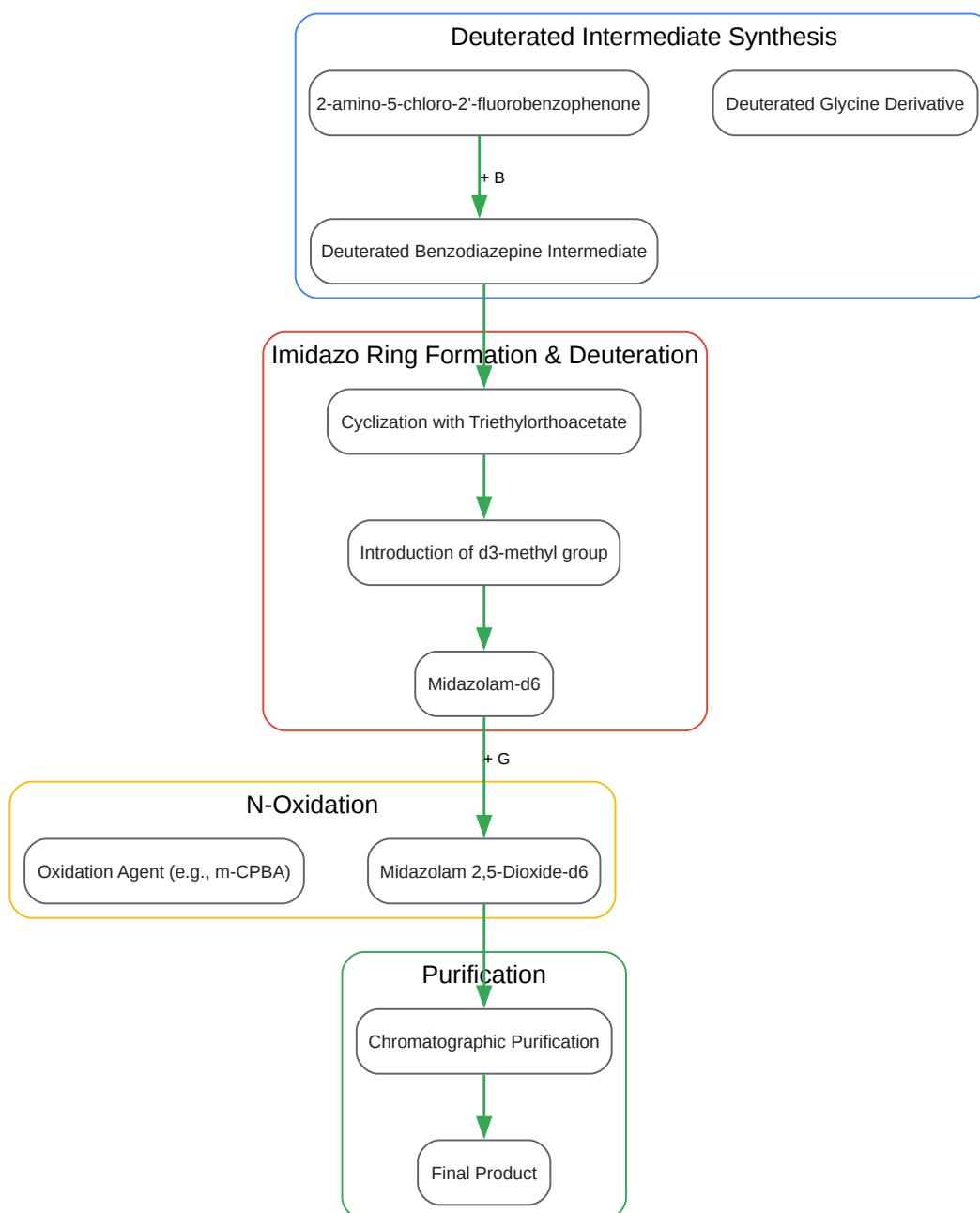
Property	Value	Source/Comment
Chemical Name	8-chloro-6-(2-fluorophenyl)-1-(methyl-d3)-4H-imidazo[1,5-a][1][2]benzodiazepine-3,4,4-d3 2,5-dioxide	Systematic Name
CAS Number	1215321-98-4	[3]
Molecular Formula	C ₁₈ H ₇ D ₆ ClFN ₃ O ₂	[3]
Molecular Weight	~363.81 g/mol	[4]
Appearance	Pale Yellow Solid (Typical)	General observation for similar compounds
Purity	≥98% (Typical)	Standard for analytical reagents
Storage	2-8°C, under inert atmosphere	[5]
Solubility	Soluble in Methanol, Acetonitrile, DMSO	Typical for benzodiazepine derivatives

Representative Synthesis Pathway

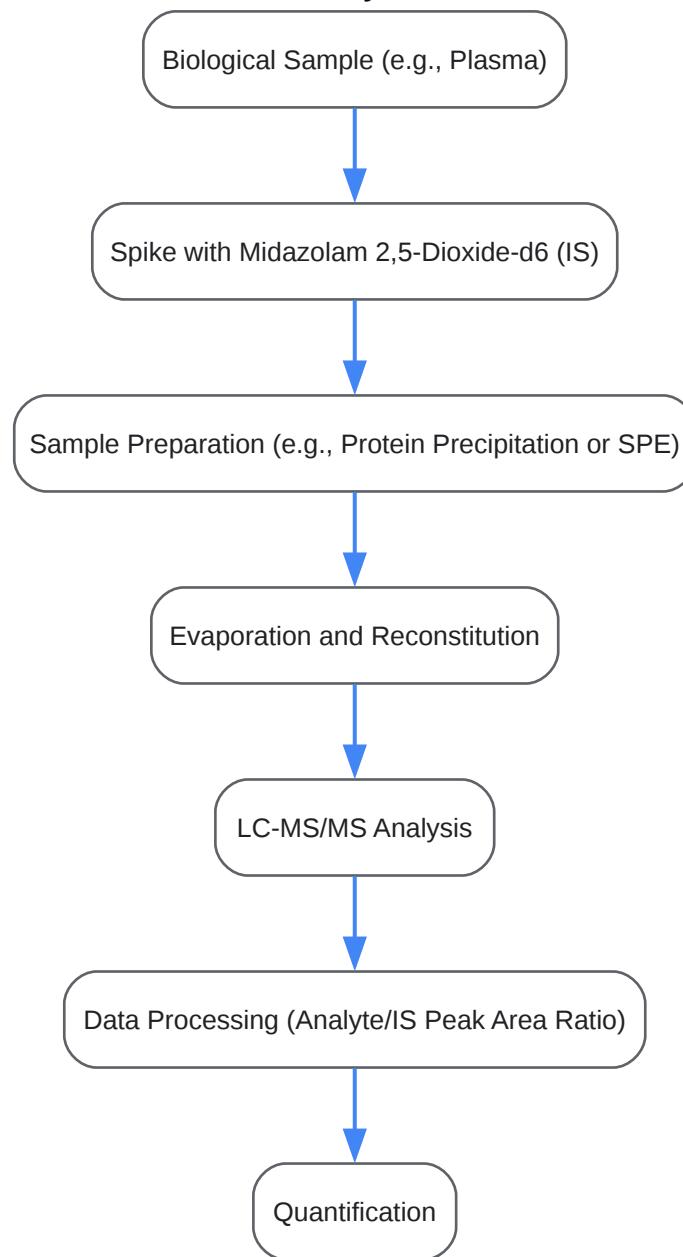
While the precise, proprietary synthesis protocol for **Midazolam 2,5-Dioxide-d6** is not publicly available, a plausible multi-step synthetic route can be conceptualized based on established benzodiazepine chemistry, deuteration techniques, and N-oxidation reactions.

A potential synthetic workflow is outlined below. This is a representative pathway and may not reflect the actual industrial manufacturing process.

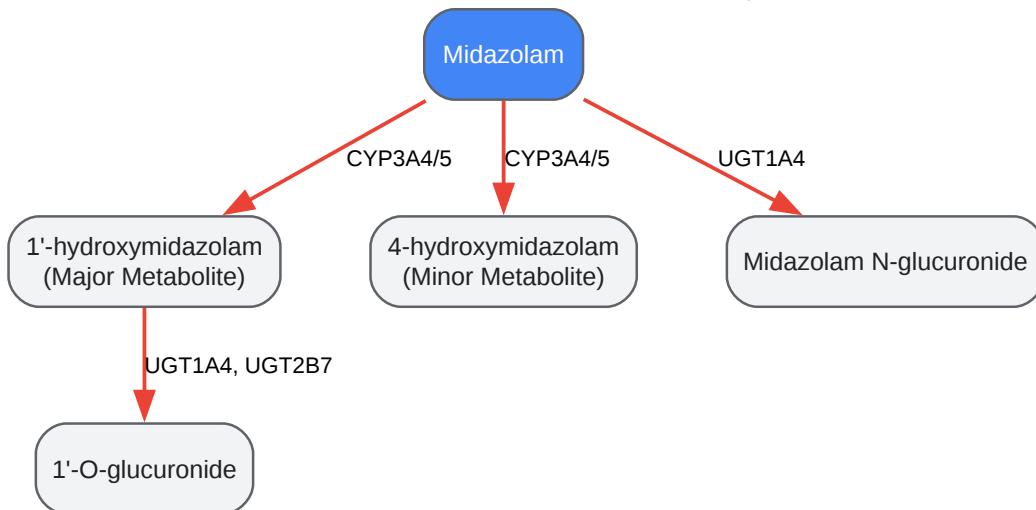
Representative Synthesis Workflow for Midazolam 2,5-Dioxide-d6



LC-MS/MS Analytical Workflow



Midazolam Metabolic Pathway



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